

# Safeguarding Your Research: A Comprehensive Guide to Handling Aminoacetonitrile Bisulfate

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## Compound of Interest

Compound Name: Aminoacetonitrile bisulfate

Cat. No.: B086804

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For Immediate Reference: Key Safety and Logistical Information

This guide provides essential, direct guidance for researchers, scientists, and drug development professionals on the safe handling and disposal of **Aminoacetonitrile bisulfate**. By adhering to these procedures, you can mitigate risks and ensure a safe laboratory environment.

## Personal Protective Equipment (PPE)

Proper personal protective equipment is the first line of defense against chemical exposure. The following table summarizes the required PPE for handling Aminoaceto-nitrile bisulfate.

PPE Category	Item	Standard/Specification
Eye Protection	Goggles	European Standard EN 166 or OSHA 29 CFR 1910.133[1]
Hand Protection	Protective gloves	Nitrile rubber gloves are recommended[2]
Body Protection	Long-sleeved clothing	---
Respiratory Protection	Half-mask particle filter	EN149:2001 (when concentrations exceed exposure limits)[2]

## Hazard Identification and Classification

**Aminoacetonitrile bisulfate** is classified with the following hazards:

- Skin Irritation: Category 2[1]
- Serious Eye Irritation: Category 2[1]
- Specific target organ toxicity (single exposure): Category 3 (May cause respiratory irritation) [1]

Signal Word: WARNING[3]

Hazard Statements:[3][4][5]

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

## Quantitative Safety Data

While specific occupational exposure limits for **Aminoacetonitrile bisulfate** have not been established by major regulatory bodies, it is crucial to handle the substance with care due to its irritant properties.[1] The following table summarizes available physical and chemical data.

Property	Value
Molecular Formula	C <sub>2</sub> H <sub>4</sub> N <sub>2</sub> · H <sub>2</sub> SO <sub>4</sub> [2]
Molecular Weight	154.14 g/mol [2]
Melting Point	123 - 125 °C (253.4 - 257 °F)[2]
Appearance	Beige solid[2]

## Operational Plan: Safe Handling and Storage

Adherence to proper handling and storage protocols is critical for laboratory safety.

#### Handling:

- Ensure adequate ventilation in the work area.[1]
- Wear all recommended personal protective equipment.[1]
- Avoid breathing dust.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the handling area.[2]
- Handle in accordance with good industrial hygiene and safety practices.[2]

#### Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[1]
- The substance is hygroscopic, so protect it from moisture.[1]

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